

Essential Safety and Operational Guide for Handling Sodium Methanesulfonate-D3

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Compound of Interest

Compound Name: Sodium methanesulfonate-D3

Cat. No.: B12398546

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for the handling of **Sodium methanesulfonate-D3**. Adherence to these guidelines is critical for ensuring laboratory safety and maintaining the integrity of your research.

Compound Identification and Properties

A clear understanding of the compound's properties is the foundation of safe handling.

Property	Value	Source
Chemical Name	Sodium methanesulfonate-d3	Supplier Data
Synonym(s)	Methanesulfonic Acid-d3 Sodium Salt	Supplier Data
CAS Number	1610056-71-7	[1]
Molecular Formula	CD ₃ NaO ₃ S	[1]
Molecular Weight	121.11 g/mol	[1]
Appearance	White to almost white crystalline solid	[2]
Solubility	Highly soluble in water. Soluble in polar solvents like alcohols.	[2][3][4]
Hygroscopicity	Hygroscopic	[2][5]
Stability	Stable under recommended storage conditions.	[6]

Hazard Identification and Personal Protective Equipment (PPE)

While Sodium methanesulfonate is not classified as hazardous under the 2012 OSHA Hazard Communication Standard, and the deuterated form is not expected to pose additional chemical hazards, prudent laboratory practices are essential.[5][7] The primary considerations for handling **Sodium methanesulfonate-D3** are its hygroscopic nature and the general principles of working with deuterated compounds.

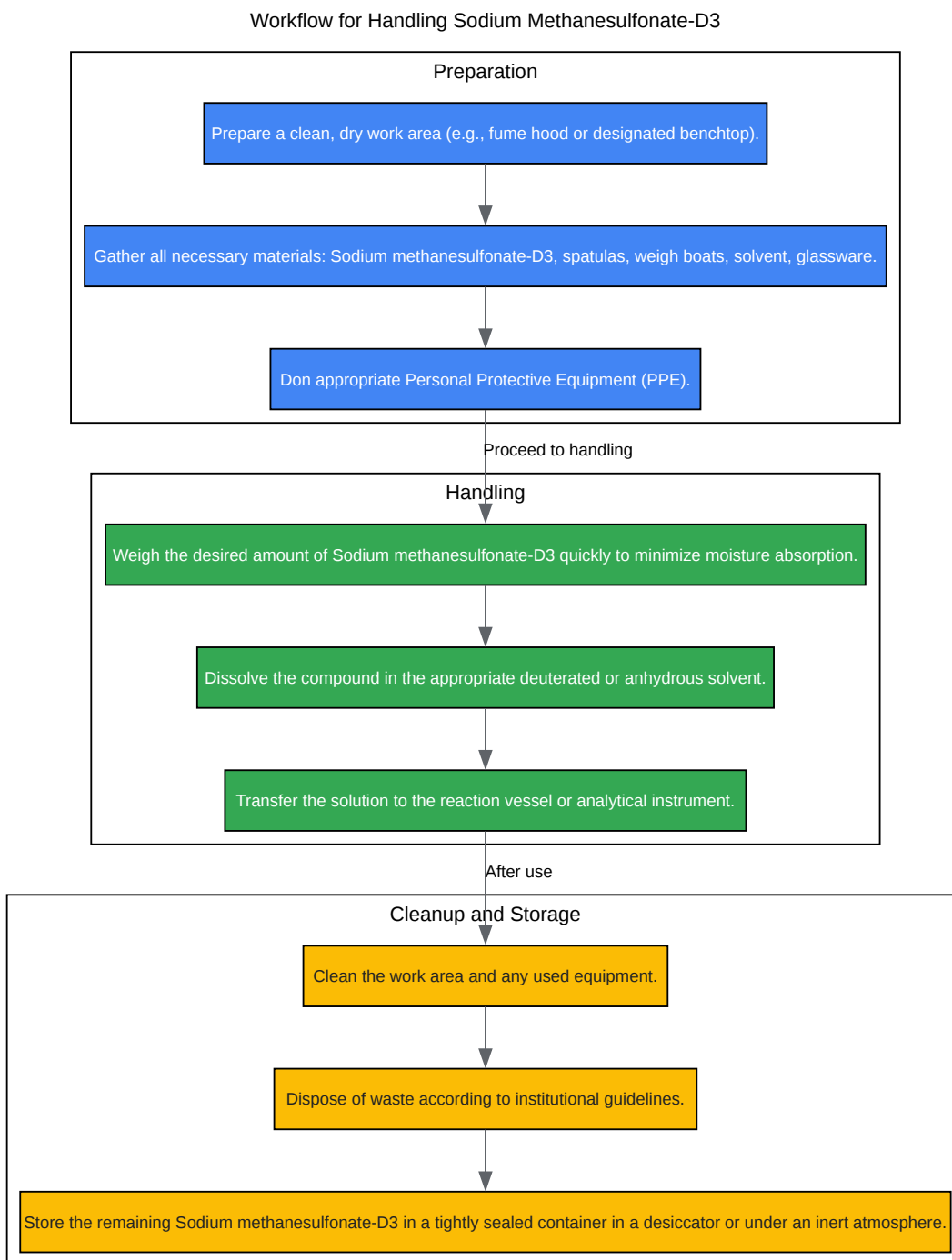
Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles	Protects eyes from potential splashes or dust particles.[7][8]
Hand Protection	Nitrile or other chemical-resistant gloves	Prevents skin contact and contamination of the compound.
Body Protection	Laboratory coat	Protects skin and clothing from spills.[8]
Respiratory Protection	Not generally required under normal use with adequate ventilation. A dust mask may be used if handling large quantities that could generate dust.	Minimizes inhalation of airborne particles.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Sodium methanesulfonate-D3** is crucial to prevent contamination and ensure experimental accuracy. Due to its hygroscopic nature, special care must be taken to minimize exposure to moisture.[6]

Experimental Workflow for Handling Sodium Methanesulfonate-D3



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Caption: A step-by-step workflow for the safe handling of **Sodium methanesulfonate-D3**.

Detailed Experimental Protocol for Solution Preparation

- Preparation:
 - Ensure the designated workspace (e.g., chemical fume hood, glove box) is clean and dry.
 - Gather all necessary equipment: **Sodium methanesulfonate-D3** container, clean and dry spatula, weigh paper or boat, and appropriate glassware (e.g., volumetric flask, beaker).
 - Don the recommended PPE: safety goggles, lab coat, and nitrile gloves.
- Weighing:
 - To minimize moisture absorption, perform the weighing process as quickly as possible.
 - Use a clean, dry spatula to transfer the solid compound to the weigh paper or boat on a calibrated analytical balance.
 - Record the exact weight of the compound.
- Dissolution:
 - Transfer the weighed **Sodium methanesulfonate-D3** to the desired glassware.
 - Add the appropriate volume of a suitable anhydrous or deuterated solvent.
 - Gently swirl or stir the mixture until the solid is completely dissolved.
- Storage of Solutions:
 - If the prepared solution is not for immediate use, store it in a tightly sealed container to prevent solvent evaporation and moisture ingress.
 - Label the container clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the solution under the recommended conditions, typically refrigerated or as specified for the particular experiment.[\[9\]](#)

Emergency Procedures

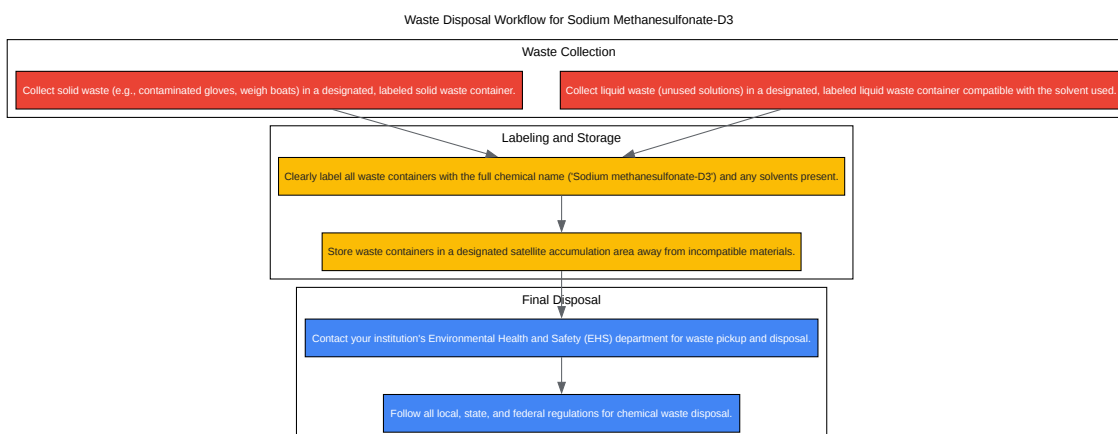
In the event of an accidental spill or exposure, immediate and appropriate action is necessary.

Emergency Situation	Procedure
Skin Contact	Wash the affected area immediately with plenty of soap and water for at least 15 minutes. [5] [7] If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [5] [7] Seek medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist. [5] [7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [5] [7]
Minor Spill (Solid)	Wear appropriate PPE. Carefully sweep up the solid material, avoiding dust formation, and place it into a labeled container for disposal. [7] [8] Clean the spill area with a damp cloth.
Major Spill	Evacuate the area and alert others. Contact your institution's environmental health and safety department for guidance on cleanup.

Disposal Plan

Proper disposal of chemical waste is crucial for environmental protection and regulatory compliance.

Waste Disposal Workflow



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Caption: A workflow for the proper disposal of waste containing **Sodium methanesulfonate-D3**.

Disposal Guidelines

- **Non-radioactive Deuterated Compounds:** In general, non-radioactive deuterated compounds are not considered a separate hazardous waste category from their non-deuterated

counterparts.[10] Disposal should follow the guidelines for the specific chemical and any solvents used.

- Solid Waste: Contaminated items such as gloves, weigh papers, and pipette tips should be placed in a clearly labeled solid waste container.
- Liquid Waste: Unused solutions of **Sodium methanesulfonate-D3** should be collected in a designated liquid waste container. Do not mix with incompatible waste streams.
- Empty Containers: "Empty" containers that held **Sodium methanesulfonate-D3** should be triple-rinsed with a suitable solvent. The rinsate should be collected as hazardous waste. Once decontaminated, the container can typically be disposed of as regular laboratory glass or plastic waste, but always check institutional policies.
- Consult Institutional Guidelines: Always consult and adhere to your institution's specific chemical waste disposal procedures.

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References

- 1. Sodium Methanesulfonate-d3 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Page loading... [[guidechem.com](https://www.guidechem.com)]
- 3. SODIUM METHANESULFONATE | 2386-57-4 [[chemicalbook.com](https://www.chemicalbook.com)]
- 4. Sodium methanesulfonate [[chembk.com](https://www.chembk.com)]
- 5. WERCS Studio - Application Error [assets.thermofisher.com]
- 6. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 7. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 8. [fishersci.no](https://www.fishersci.no) [[fishersci.no](https://www.fishersci.no)]
- 9. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]

- [10. Deuterated Compounds \[simsonpharma.com\]](#)
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